

Essential Safety and Logistical Information for Handling GED 0507-34-Levo

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Compound of Interest

Compound Name: GED 0507-34-Levo

Cat. No.: B3058842

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and maintain experimental integrity. This document provides essential, immediate safety and logistical information for handling **GED 0507-34-Levo**, including operational and disposal plans.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **GED 0507-34-Levo** is provided below.

Property	Value
CAS Number	921195-93-9
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.

Hazard Identification and GHS Classification

GED 0507-34-Levo is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[1\]](#)

- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

The GHS pictogram associated with these hazards is an exclamation mark, and the signal word is "Warning".[1]

Personal Protective Equipment (PPE)

To ensure personal safety while handling **GED 0507-34-Levo**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Hand Protection	Handle with chemical-impermeable gloves that have been inspected prior to use.[2]
Body Protection	Wear fire/flammable resistant and impervious clothing.[2]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Handling and Storage

- Ventilation: Handle in a well-ventilated place.[2]

- Hygiene: Practice good industrial hygiene and safety. Wash hands after handling and before eating, drinking, or smoking.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from incompatible materials.[\[2\]](#)

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[2\]](#)
- Cleanup: Collect and arrange for disposal.[\[2\]](#)

Disposal

Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. Discharge into the environment must be avoided.[\[2\]](#)

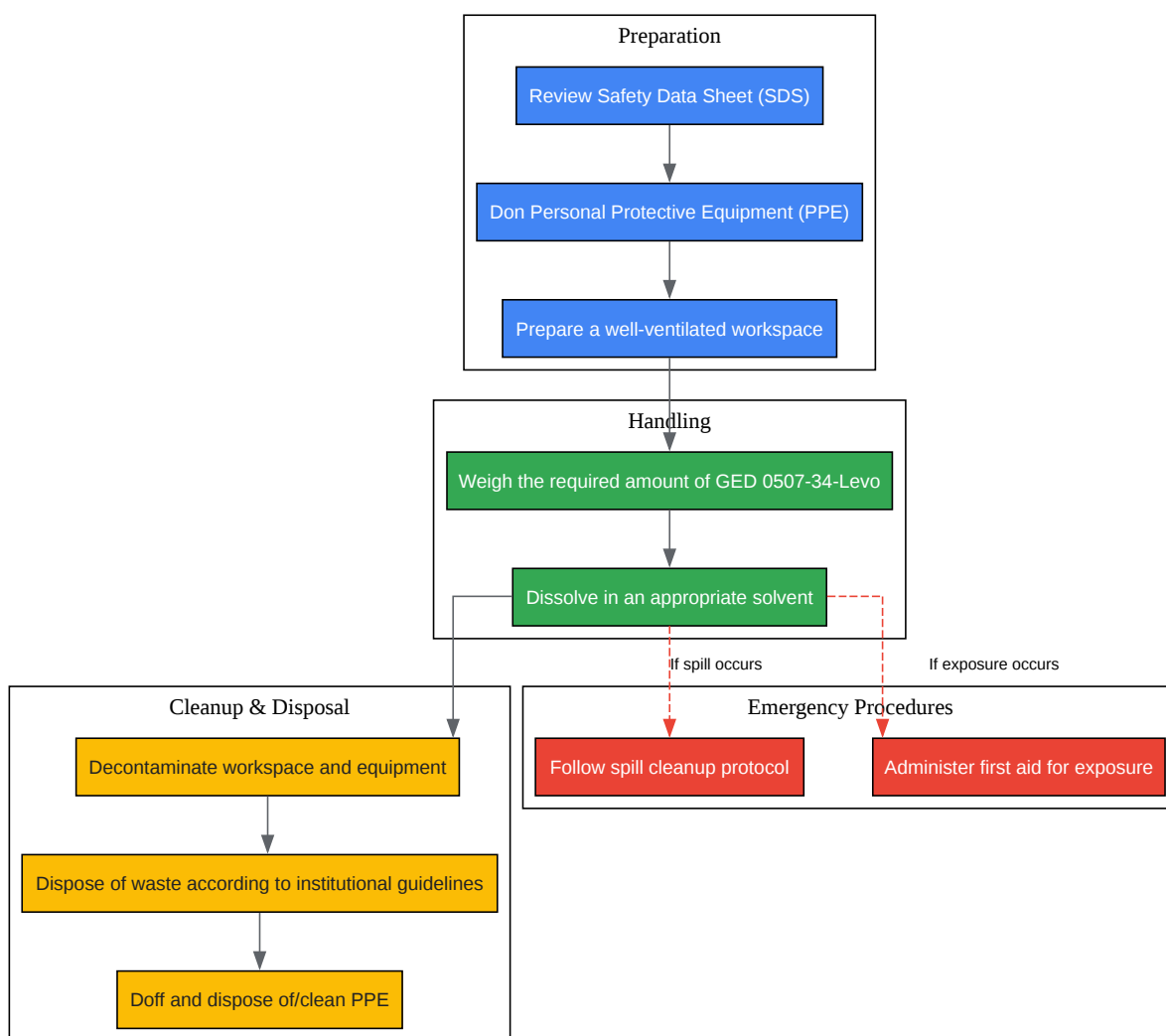
First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Consult a doctor. [2]

Experimental Workflow: Safe Handling of GED 0507-34-Levo

The following diagram outlines the procedural steps for the safe handling of **GED 0507-34-Levo** in a laboratory setting.



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Caption: A workflow diagram outlining the key steps for the safe handling of **GED 0507-34-Levo**.

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References

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- 2. targetmol.com [targetmol.com]
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